

Application Note: Analytical Characterization of 2-Methyl-4-propoxyaniline

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Compound of Interest

Compound Name: 2-Methyl-4-propoxyaniline

CAS No.: 857007-46-6

Cat. No.: B3158307

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Introduction & Chemical Profile[1][2][3][4][5][6][7]

2-Methyl-4-propoxyaniline (also known as 4-propoxy-o-toluidine) is a functionalized aniline derivative utilized as a high-value intermediate in the synthesis of bioactive small molecules, including indolyl-pyridinyl-propenones investigated for anticancer activity (methuosis induction) and potential taste modulation agents.[1][2]

Accurate characterization of this compound is critical due to the reactivity of the primary amine and the lipophilicity introduced by the propoxy chain. Common challenges include oxidative degradation (browning), positional isomer contamination (e.g., 3-methyl isomers), and peak tailing in reverse-phase chromatography.[1][2]

Physicochemical Properties[1][2]

Property	Value	Notes
CAS Number	857007-46-6	Verified Identifier
Formula	C ₁₀ H ₁₅ NO	
Molecular Weight	165.23 g/mol	
Appearance	Pale yellow to brown oil/solid	
LogP (Predicted)	~2.51	Moderately Lipophilic
pKa (Predicted)	~5.0 (Conjugate Acid)	Ionized at pH < 5
Solubility	DMSO, Methanol, DCM	Low solubility in water

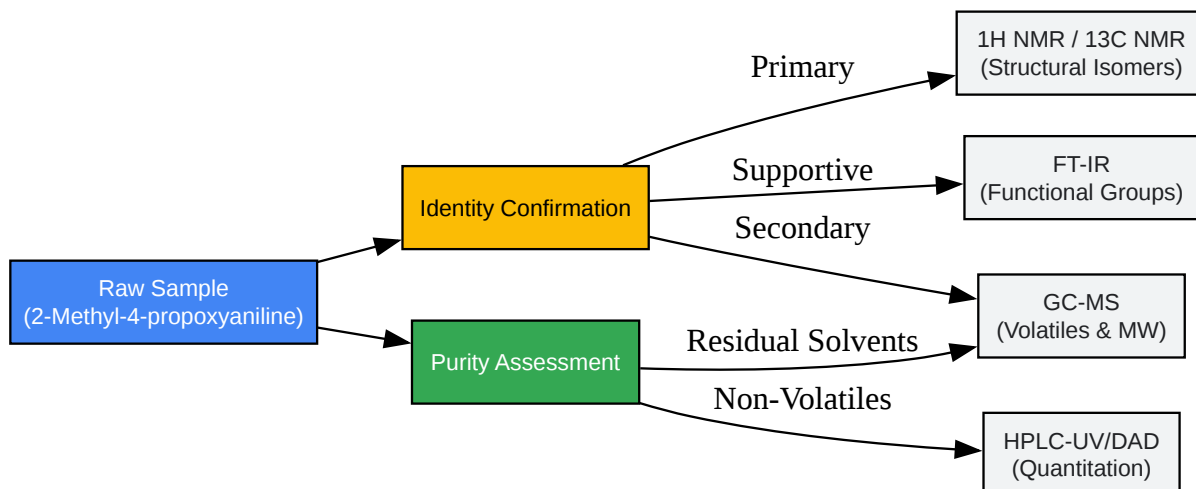
Safety & Handling (Critical)

Warning: As an aniline derivative, this compound poses potential risks of methemoglobinemia and skin sensitization.[2]

- Engineering Controls: All weighing and solution preparation must occur within a certified chemical fume hood.
- Storage: Store at 2–8°C under an inert atmosphere (Argon or Nitrogen) to prevent oxidation.
- PPE: Nitrile gloves (double-gloved recommended), safety goggles, and lab coat.[1][2]

Analytical Workflow Overview

The following diagram outlines the decision matrix for characterizing **2-Methyl-4-propoxyaniline**, moving from raw material identification to quantitative purity assessment.



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Figure 1: Analytical workflow for the complete characterization of **2-Methyl-4-propoxyaniline**.

Protocol 1: High-Performance Liquid Chromatography (HPLC-UV)[1][2]

Objective: Quantitative purity analysis and detection of non-volatile impurities. Challenge: The basic amino group (

) interacts with residual silanols on silica columns, causing peak tailing.[1][2] Solution: Use of a "Base-Deactivated" (End-capped) C18 column with a low pH mobile phase to ensure the amine is fully protonated (cationic) and elutes with good symmetry, or a high pH method to keep it neutral.[1][2] Method A (Low pH) is recommended for compatibility with LC-MS.[1][2]

Chromatographic Conditions

Parameter	Setting
Instrument	HPLC with Diode Array Detector (DAD)
Column	Agilent ZORBAX Eclipse Plus C18 (4.6 x 100 mm, 3.5 µm) or equivalent
Column Temp	30°C
Flow Rate	1.0 mL/min
Injection Vol	5.0 µL
Detection	UV at 235 nm (primary), 280 nm (secondary)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile (ACN) + 0.1% Formic Acid

Gradient Program[1][2]

Time (min)	% Mobile Phase B	Description
0.0	10%	Initial Hold
10.0	90%	Linear Ramp
12.0	90%	Wash
12.1	10%	Re-equilibration
15.0	10%	End

Sample Preparation[2]

- Diluent: 50:50 Water:Acetonitrile.[1][2]
- Stock Solution: Dissolve 10 mg of sample in 10 mL Diluent (1.0 mg/mL).
- Working Standard: Dilute Stock 1:10 to obtain 0.1 mg/mL.
- Filtration: Filter through a 0.22 µm PTFE syringe filter before injection.

Protocol 2: Gas Chromatography - Mass Spectrometry (GC-MS)[1][2]

Objective: Confirmation of molecular weight (

) and detection of volatile organic impurities (solvents, starting materials). Note: Direct injection is suitable, but if peak tailing is observed, derivatization with acetic anhydride is recommended.
[2]

Instrument Parameters

- System: GC-MS (Single Quadrupole)[1][2][3][4]
- Column: DB-5ms (30 m × 0.25 mm × 0.25 µm)[1][2]
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow)
- Inlet: Split Mode (20:1), 250°C
- Transfer Line: 280°C[3]
- Ion Source: 230°C (EI mode, 70 eV)

Temperature Program

- Initial: 60°C (Hold 1 min) - Solvent Delay
- Ramp 1: 20°C/min to 200°C
- Ramp 2: 10°C/min to 300°C (Hold 3 min)

Expected MS Fragmentation (EI)

- Molecular Ion (): m/z 165 (Strong)[1][2]
- Base Peak: Likely m/z 122 or 123 (Loss of propyl chain via McLafferty rearrangement or cleavage).[1][2]

- Tropylium Ion: Characteristic aromatic fragments around m/z 77-91.[\[1\]](#)[\[2\]](#)

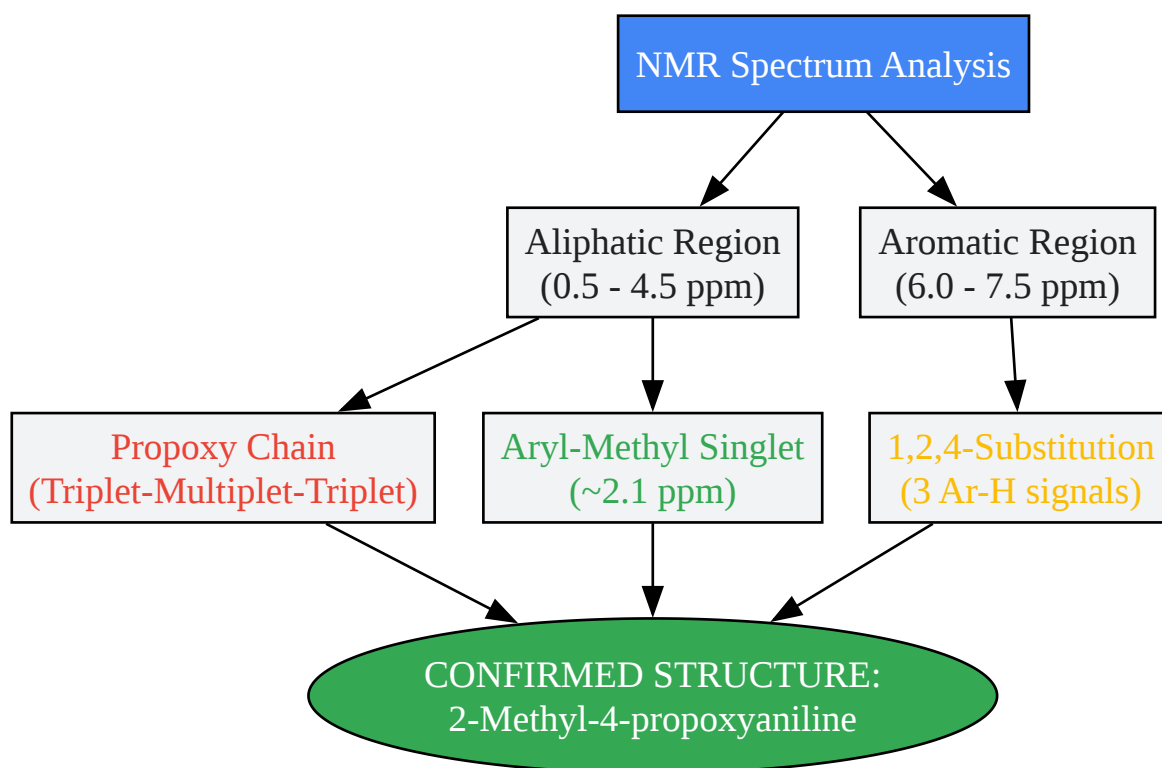
Protocol 3: Structural Identification (NMR)

Objective: Unequivocal structural confirmation distinguishing the 2-methyl isomer from the 3-methyl isomer.

¹H NMR (400 MHz, DMSO-d₆)

- 0.96 ppm (t, 3H): Methyl of the propoxy group ([1](#)[\[2\]](#))
- 1.68 ppm (m, 2H): Methylene of the propoxy group ([1](#)[\[2\]](#))
- 2.05 ppm (s, 3H): Aryl-Methyl group at Position 2 ([1](#)[\[2\]](#))
- 3.78 ppm (t, 2H): Oxymethylene ([1](#)[\[2\]](#))
- 4.50 ppm (br s, 2H): Amine protons ([1](#)[\[2\]](#)) Shift varies with concentration.
- Aromatic Region (6.5 - 6.8 ppm):
 - Look for an ABC spin system (or ABX) characteristic of 1,2,4-substitution.[\[1\]](#)[\[2\]](#)
 - H3 (Ortho to CH₃, Meta to NH₂): Doublet (small coupling).[\[2\]](#)
 - H5 (Ortho to Propoxy): Doublet of doublets.[\[1\]](#)[\[2\]](#)
 - H6 (Ortho to NH₂): Doublet.[\[1\]](#)[\[2\]](#)

Structural Logic Diagram



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Figure 2: NMR structural elucidation logic for **2-Methyl-4-propoxyaniline**.

References

- Synthesis & Bioactivity Context: Prompt, A. H., et al. (2015).^{[1][2]} Synthesis and Biological Evaluation of Indolyl-Pyridinyl-Propenones Having Either Methuosis or Microtubule Disruption Activity. *Journal of Medicinal Chemistry*, 58(7), 3093–3111.^[2] (Describes the synthesis of **2-Methyl-4-propoxyaniline** as intermediate 5b).
- General Aniline Analysis (EPA Method): U.S. EPA.^{[1][2]} (1996).^{[1][2]} Method 8131: Aniline and Selected Derivatives by Gas Chromatography.
- HPLC Method Development for Anilines: Restek Corporation. Analysis of Anilines by HPLC-UV. (General reference for base-deactivated column selection).
- Chemical Database: PubChem Compound Summary: **2-Methyl-4-propoxyaniline** (Related isomer data and physical properties).

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Sources

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- 2. 5-Nitro-2-propoxyaniline hydrochloride | C₉H₁₃ClN₂O₃ | CID 3026849 - PubChem [pubchem.ncbi.nlm.nih.gov]
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